

Application Notes and Protocols for the GC-MS Analysis of Adipate Esters

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Compound of Interest

Compound Name: *Bis(2-hexyldecyl) adipate*

Cat. No.: *B15466299*

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Introduction

Adipate esters are a class of organic compounds primarily used as plasticizers in a wide variety of polymers, most notably polyvinyl chloride (PVC). Their function is to increase the flexibility and durability of the final product. Common applications include food packaging films, medical devices, and children's toys. Due to the potential for these esters to migrate from the polymer matrix into food, beverages, or directly into the human body, sensitive and accurate analytical methods are required for their detection and quantification. This document provides detailed application notes and protocols for the analysis of common adipate esters using Gas Chromatography-Mass Spectrometry (GC-MS), a robust and widely used analytical technique for this purpose.

Experimental Protocols

This section details the methodologies for the extraction of adipate esters from a solid matrix (e.g., food packaging material) and subsequent analysis by GC-MS.

Sample Preparation: Solvent Extraction and Solid-Phase Extraction (SPE)

This protocol is adapted from methodologies for the analysis of plasticizers in food and packaging materials.[\[1\]](#)[\[2\]](#)

Materials and Reagents:

- Methanol (HPLC grade)
- Dichloromethane (HPLC grade)
- n-Hexane (HPLC grade)
- Deionized water
- Sodium chloride (analytical grade)
- Oasis MAX SPE Cartridges
- Glass vials with PTFE-lined caps
- Analytical balance
- Vortex mixer
- Centrifuge
- Nitrogen evaporator

Procedure:

- **Sample Comminution:** Cut the solid sample (e.g., plastic film) into small pieces (approximately 2x2 mm).
- **Solvent Extraction:**
 - Accurately weigh approximately 1 gram of the comminuted sample into a glass vial.
 - Add 10 mL of a 1:1 (v/v) mixture of dichloromethane and methanol.
 - Vortex the vial for 5 minutes to ensure thorough mixing and extraction.
 - Place the vial in an ultrasonic bath for 30 minutes.

- Centrifuge the sample at 4000 rpm for 10 minutes to pellet any solid material.
- Carefully transfer the supernatant to a clean glass vial.
- Solid-Phase Extraction (SPE) Cleanup:
 - Condition an Oasis MAX SPE cartridge by passing 5 mL of methanol followed by 5 mL of deionized water through the cartridge.
 - Load the extracted supernatant onto the conditioned SPE cartridge.
 - Wash the cartridge with 5 mL of 5% methanol in deionized water to remove polar interferences.
 - Dry the cartridge under a gentle stream of nitrogen for 10 minutes.
 - Elute the adipate esters with 10 mL of n-hexane.
- Concentration and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 1 mL of n-hexane for GC-MS analysis.

GC-MS Analysis

Instrumentation and Conditions:

Parameter	Setting
Gas Chromatograph	
Column	DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
Injector Temperature	280°C
Injection Volume	1 µL
Injection Mode	Splitless
Carrier Gas	Helium (99.999% purity)
Flow Rate	1.0 mL/min (constant flow)
Oven Program	Initial temperature 60°C, hold for 1 min, ramp to 220°C at 20°C/min, then ramp to 300°C at 10°C/min, hold for 5 min.
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ion Source Temperature	230°C
Quadrupole Temperature	150°C
Acquisition Mode	Selected Ion Monitoring (SIM)

Selected Ion Monitoring (SIM) Parameters:

Adipate Ester	Retention Time (approx. min)	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)
Dimethyl adipate (DMA)	8.5	143	111	174
Diethyl adipate (DEA)	10.2	129	157	202
Dibutyl adipate (DBA)	13.8	129	201	258
Di(2-ethylhexyl) adipate (DEHA)	19.5	129	112	257

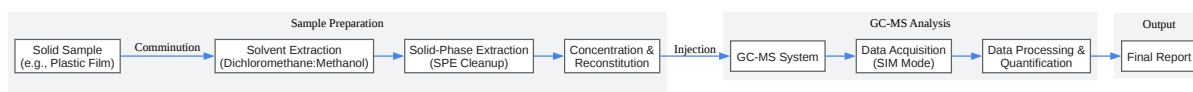
Quantitative Data

The following table summarizes the quantitative performance of a validated GC-MS method for the analysis of adipate esters in a food matrix.[\[1\]](#)

Parameter	Result
Linearity	
Calibration Range	5 - 1000 ng/g
Correlation Coefficient (r^2)	> 0.998
Recovery	
Intraday Recovery	85.4% - 114.6%
Interday Recovery	83.6% - 118.5%
Limits of Detection (LOD) and Quantification (LOQ)	(Typical values for adipate esters in food matrices)
LOD	0.5 - 2.0 µg/kg
LOQ	1.5 - 6.0 µg/kg

Visualizations

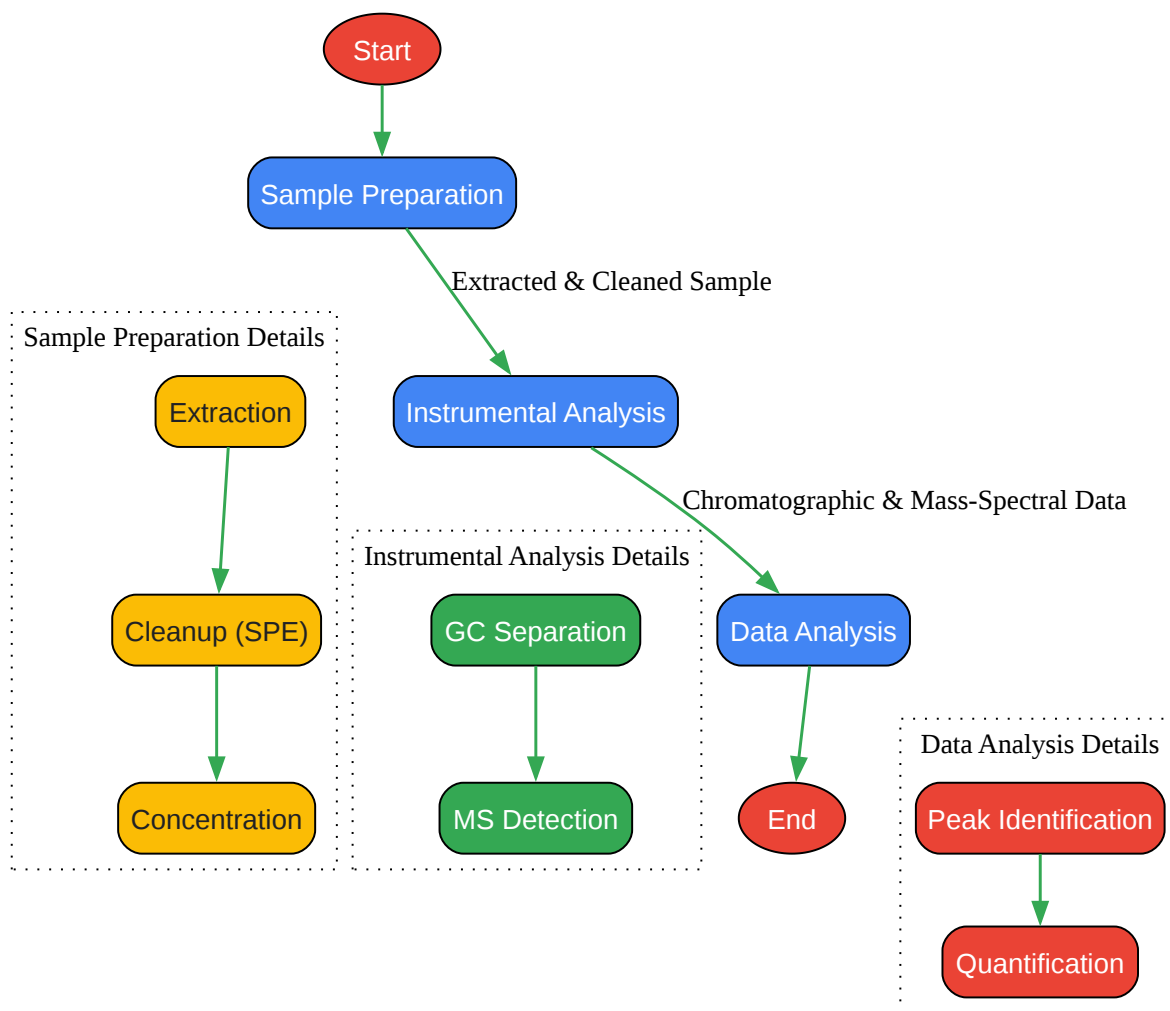
GC-MS Workflow for Adipate Ester Analysis



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Caption: Workflow for the GC-MS analysis of adipate esters.

Logical Relationship of Analytical Steps



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Caption: Logical flow of the analytical procedure.

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References

- 1. researchgate.net [researchgate.net]
- 2. GC/MS Method for the Determination of Adipate Plasticizers in Ham Sausage and Its Application to Kinetic and Penetration Studies [agris.fao.org]
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